

laboratory safety and handling procedures for 1,4-Dichloropentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Dichloropentane

Cat. No.: B1360421

[Get Quote](#)

Application Notes and Protocols for 1,4-Dichloropentane

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed safety and handling procedures for the use of **1,4-Dichloropentane** in a laboratory setting. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining a safe research environment.

Chemical and Physical Properties

1,4-Dichloropentane is a colorless liquid and a chlorinated hydrocarbon primarily utilized as an intermediate in organic synthesis.[1] Its volatile nature and classification as a hazardous substance necessitate careful handling and storage to mitigate risks of irritation to the skin, eyes, and respiratory tract.[2]


Table 1: Physical and Chemical Properties of **1,4-Dichloropentane**

Property	Value	Reference
Molecular Formula	C ₅ H ₁₀ Cl ₂	[1] [2]
Molecular Weight	141.04 g/mol	[3]
Appearance	Colorless liquid	[1] [2]
Boiling Point	162 °C at 760 mmHg	[2] [4]
Melting Point	-75.05 °C (estimate)	[2] [4]
Flash Point	44.8 °C	[2]
Density	1.05 g/cm ³	[2] [3]
Vapor Pressure	2.89 mmHg at 25 °C	[2]
Solubility	Insoluble in water; Soluble in organic solvents like chloroform and methanol. [1] [4]	[1] [4]
CAS Number	626-92-6	[1] [2]

Safety and Hazard Information

1,4-Dichloropentane is a highly flammable liquid and vapor.[\[5\]](#) It is harmful if swallowed, in contact with skin, or if inhaled and causes skin and serious eye irritation.[\[5\]](#)[\[6\]](#)

Table 2: Hazard Identification and Safety Precautions for **1,4-Dichloropentane**

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements	Precautionary Statements
Flammable Liquids (Category 2)		Danger	H225: Highly flammable liquid and vapor.[5]	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[5][6] P233: Keep container tightly closed.[5] P240: Ground/bond container and receiving equipment.[5] P241: Use explosion-proof electrical/ventilating/lighting equipment.[5] P242: Use only non-sparking tools.[5] P243: Take precautionary measures against static discharge.[5]
Skin Corrosion/Irritation (Category 2)		Warning	H315: Causes skin irritation.	P264: Wash skin thoroughly after handling.[5] P280: Wear protective gloves/protective clothing/eye protection/face

protection.[5]
P302 + P352: IF
ON SKIN: Wash
with plenty of
water.[5] P332 +
P313: If skin
irritation occurs:
Get medical
advice/attention.

P305 + P351 +
P338: IF IN
EYES: Rinse
cautiously with
water for several
minutes.
Remove contact
lenses, if present
and easy to do.
Continue rinsing.
P337 + P313: If
eye irritation
persists: Get
medical
advice/attention.

Serious Eye
Damage/Eye
Irritation
(Category 2A)



Warning

H319: Causes
serious eye
irritation.

Acute Toxicity
(Oral, Dermal,
Inhalation)



Warning

H302 + H312 +
H332: Harmful if
swallowed, in
contact with skin
or if inhaled.[5]

P261: Avoid
breathing mist or
vapors.[5] P270:
Do not eat, drink
or smoke when
using this
product.[5] P271:
Use only
outdoors or in a
well-ventilated
area.[5] P301 +
P312: IF
SWALLOWED:

Call a POISON
CENTER/doctor
if you feel unwell.
[5] P304 + P340:
IF INHALED:
Remove person
to fresh air and
keep comfortable
for breathing.[5]

Note: Specific quantitative toxicity data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) for **1,4-Dichloropentane** are not readily available in the searched literature. Similarly, specific occupational exposure limits (OELs) have not been established by major regulatory bodies. Therefore, it is imperative to handle this chemical with a high degree of caution, assuming it to be toxic.

Experimental Protocols

The following is a general protocol for a nucleophilic substitution reaction using **1,4-Dichloropentane** as a starting material. This protocol should be adapted based on the specific nucleophile and desired product.

Disclaimer: This is an illustrative protocol and must be performed by a qualified chemist in a well-equipped laboratory. A thorough risk assessment should be conducted before commencing any new experimental work.

Objective: To synthesize a disubstituted pentane derivative via nucleophilic substitution.

Materials:

- **1,4-Dichloropentane**
- Nucleophile (e.g., sodium azide, sodium cyanide, or an amine)
- Anhydrous polar aprotic solvent (e.g., Dimethylformamide - DMF, or Acetonitrile)
- Drying agent (e.g., anhydrous magnesium sulfate or sodium sulfate)

- Deionized water
- Organic extraction solvent (e.g., diethyl ether or ethyl acetate)
- Brine solution

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware
- Fume hood

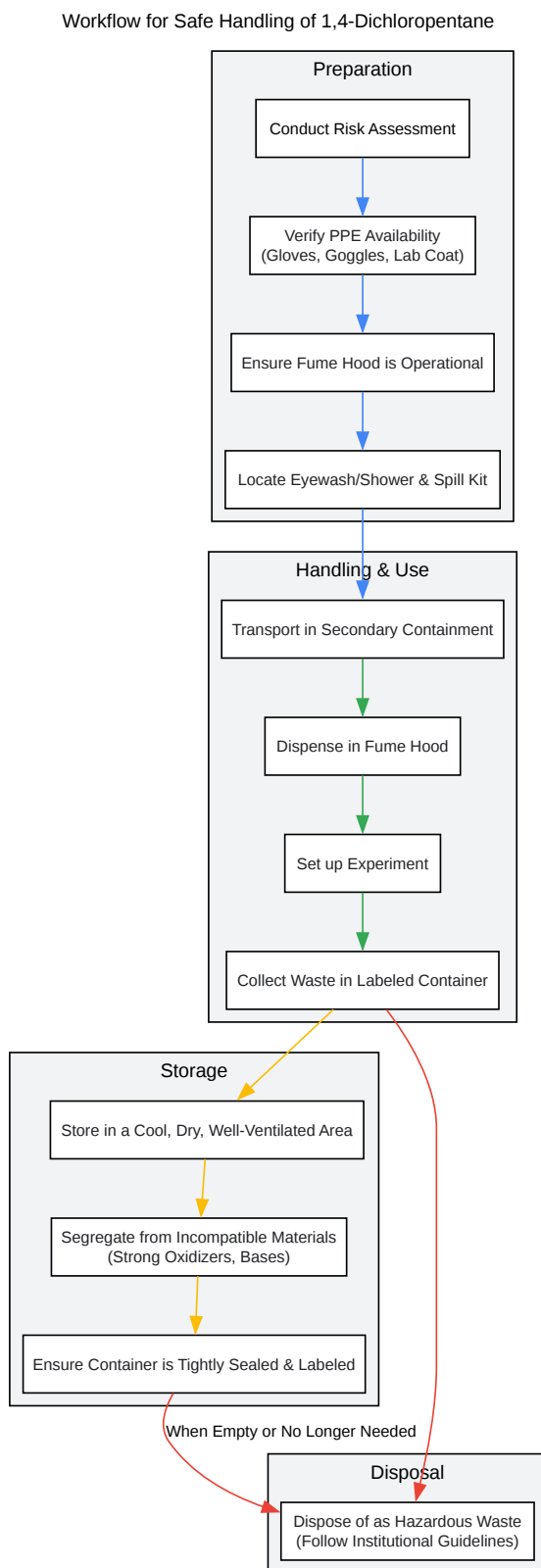
Procedure:

- Reaction Setup:
 - Set up a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser under a nitrogen or argon atmosphere in a fume hood.
 - Ensure all glassware is oven-dried to prevent moisture from interfering with the reaction.
- Reagent Addition:
 - Dissolve the chosen nucleophile (2.2 equivalents) in the anhydrous polar aprotic solvent in the reaction flask.

- Slowly add **1,4-Dichloropentane** (1.0 equivalent) to the stirred solution at room temperature. An exotherm may be observed; use an ice bath to maintain the desired temperature if necessary.
- Reaction:
 - Heat the reaction mixture to the appropriate temperature (e.g., 50-80 °C) and allow it to stir for several hours (monitor by TLC or GC-MS for completion).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Quench the reaction by slowly adding deionized water.
 - Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., diethyl ether).
 - Wash the combined organic layers with deionized water and then with brine.
 - Dry the organic layer over an anhydrous drying agent.
- Purification:
 - Filter off the drying agent.
 - Concentrate the filtrate using a rotary evaporator to remove the solvent.
 - Purify the crude product by a suitable method, such as column chromatography or distillation under reduced pressure.
- Characterization:
 - Characterize the final product using appropriate analytical techniques (e.g., NMR, IR, Mass Spectrometry).

Handling and Storage Workflow

The following diagram illustrates the standard workflow for the safe handling and storage of **1,4-Dichloropentane**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **1,4-Dichloropentane**.

Emergency Procedures

Spill Response:

- Evacuate the immediate area and alert others.
- If the spill is large or you are not trained to handle it, contact your institution's emergency response team.
- For small spills, if you are trained and it is safe to do so, wear appropriate PPE (including a respirator if vapors are present).
- Contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Use non-sparking tools to collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

First Aid:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.^[7]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.^{[7][8]}
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.^{[7][8]}
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.^[7]

Fire Fighting:

- Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[9]
- Water spray may be used to cool fire-exposed containers.[6][10]
- Vapors are heavier than air and may travel to a source of ignition and flash back.[6][11]
- Wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. The following are general recommendations:

- Eye/Face Protection: Chemical safety goggles are required. A face shield should be worn when there is a splash hazard.[12]
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) are required.[12]
 - Clothing: A flame-retardant lab coat and closed-toe shoes are mandatory. For larger quantities or tasks with a high splash risk, chemical-resistant coveralls or an apron should be worn.[12]
- Respiratory Protection: Work should be conducted in a certified chemical fume hood. If there is a potential for exposure above established limits or in the event of a spill, a NIOSH-approved respirator with organic vapor cartridges should be used.[10]

Disposal

All waste containing **1,4-Dichloropentane** must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Collect waste in a clearly labeled, sealed, and compatible container. Do not dispose of it down the drain.

Incompatible Materials

Avoid contact with strong oxidizing agents and strong bases.[13] **1,4-Dichloropentane** may also react with some metals to form dangerous products.[11]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 626-92-6: 1,4-Dichloropentane | CymitQuimica [cymitquimica.com]
- 2. Cas 626-92-6, Pentane, 1,4-dichloro- | lookchem [lookchem.com]
- 3. americanelements.com [americanelements.com]
- 4. 1,4-Dichloropentane CAS#: 626-92-6 [m.chemicalbook.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. WERCS Studio - Application Error [assets.thermofisher.com]
- 7. schc.org [schc.org]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 9. echemi.com [echemi.com]
- 10. airgas.com [airgas.com]
- 11. Dichloropentane | C₅H₁₀Cl₂ | CID 522765 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. trimaco.com [trimaco.com]
- 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [laboratory safety and handling procedures for 1,4-Dichloropentane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1360421#laboratory-safety-and-handling-procedures-for-1-4-dichloropentane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com